Introduction: The Isomeric Landscape of C18H21N

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Compound of Interest

Compound Name:	*p-Methylbenzylidene p-butylaniline*
CAS No.:	*38549-81-4*
Cat. No.:	*B1360226*

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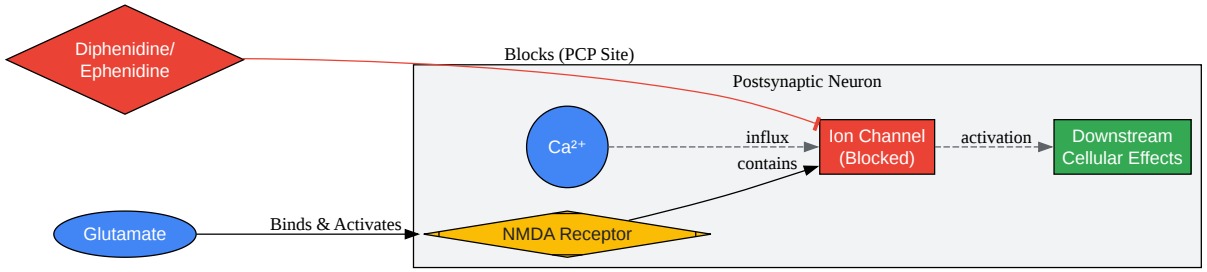
The molecular formula C18H21N represents a vast landscape of chemical isomers, each with a unique three-dimensional arrangement of its 41 atoms. While sharing the same elemental composition, these isomers can exhibit profoundly different physicochemical properties, pharmacological activities, and toxicological profiles. This diversity stems from variations in their carbon skeleton, the position and nature of functional groups, and stereochemistry. This guide provides a detailed exploration of several notable C18H21N isomers that have garnered significant interest within the scientific and medical communities: Lefetamine, Diphenidine, and Ephenidine. These compounds, while structurally related as diarylethylamines, serve as compelling case studies in how subtle architectural changes at the molecular level can lead to distinct biological outcomes, ranging from opioid-like analgesia to potent NMDA receptor antagonism.

This document is intended for researchers, scientists, and drug development professionals, offering an in-depth analysis of the synthesis, characterization, and biological properties of these key C18H21N isomers. We will delve into the causality behind experimental choices, provide validated protocols, and ground all mechanistic claims in authoritative scientific literature.

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Featured Isomers: Structure and Physicochemical Properties

The selected isomers, while all possessing the C18H21N formula, belong to different subclasses based on their core scaffolds. Lefetamine is a substituted diphenylmethylpiperidine, while Diphenidine and Ephenidine are 1,2-diarylethylamines.



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Caption: Mechanism of NMDA receptor antagonism by Diphenidine/Ephenidine.

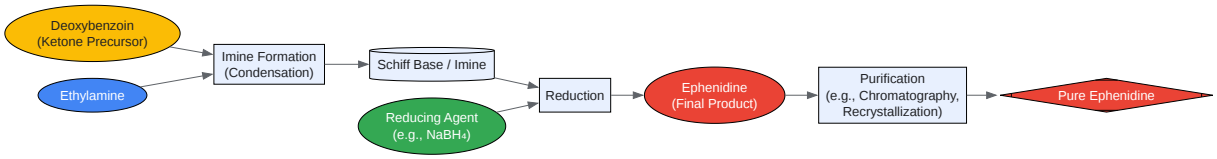
Synthesis and Analytical Characterization

The synthesis and analysis of these isomers require standard organic chemistry and analytical techniques. The choice of method is dictated by the desired purity, yield, and the need for enantiomeric separation.

Representative Synthesis Workflow: Reductive Amination

A common and efficient method for synthesizing 1,2-diarylethylamines like ephenidine is through reductive amination. This approach offers high yields and uses readily available starting materials.

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Caption: General workflow for the synthesis of Ephenidine via reductive amination.

Experimental Protocol: Synthesis of Ephenidine

- Imine Formation: Dissolve deoxybenzoin (1 equivalent) in a suitable solvent such as methanol or ethanol. Add ethylamine (1.5-2 equivalents) to the solution. The reaction can be catalyzed by a mild acid (e.g., acetic acid) and may require heating under reflux for several hours to drive the condensation reaction to completion, forming the intermediate imine.

- Reaction Monitoring: The progress of the imine formation can be monitored using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to observe the disappearance of the starting ketone.

- Reduction: Once the imine formation is complete, cool the reaction mixture to 0-5 °C in an ice bath. Cautiously add a reducing agent, such as sodium borohydride ($NaBH_4$) (1.5 equivalents), portion-wise to control the exothermic reaction.

- Quenching and Extraction: After the reduction is complete (as monitored by TLC or GC-MS), quench the reaction by slowly adding water or a dilute acid. Extract the aqueous mixture with an organic solvent (e.g., dichloromethane or ethyl acetate).

- Purification: Combine the organic layers, dry over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified using column chromatography on silica gel or by recrystallization from a suitable solvent system to yield pure ephenidine.

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Analytical Characterization

Unequivocal identification of C18H21N isomers is crucial for research, forensic, and clinical applications. A combination of chromatographic and spectrometric techniques is standard practice.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the workhorse technique for identifying these compounds in complex matrices like urine or plasma. [1]The molecule is first separated from other components based on its volatility and column interaction, then fragmented and detected by the mass spectrometer. The resulting mass spectrum provides a molecular fingerprint. For GC-MS analysis, electron ionization (EI) at 70 eV is typically used. [2]* Liquid Chromatography-High Resolution-Mass Spectrometry (LC-HR-MS/MS): This technique is particularly valuable for analyzing metabolites and for samples that are not amenable to GC. It provides high mass accuracy, allowing for the determination of the elemental composition of the parent ion and its fragments, which is essential for confident identification. [1]* Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are indispensable for the structural elucidation of newly synthesized batches of these compounds, confirming the connectivity of atoms within the molecule.

Metabolism and Toxicology

The metabolism of these compounds proceeds through predictable biotransformation pathways, primarily occurring in the liver.

- Lefetamine: Metabolic pathways include N-oxidation, N-dealkylation to form nor-lefetamine, and hydroxylation of the aromatic rings, followed by conjugation (glucuronidation or sulfation) for excretion. [1]* Ephenidine: Similar to lefetamine, metabolism involves N-oxidation, N-dealkylation, and extensive hydroxylation on both the benzyl and phenyl rings. [3]* Diphenidine: Undergoes extensive metabolism via various pathways. [4]Due to its high lipophilicity, it can accumulate in adipose tissue, potentially leading to a prolonged duration of action and delayed toxicity. [4] Toxicology: The primary toxicity of diphenidine and ephenidine is linked to their NMDA receptor antagonism. Acute intoxication can lead to confusion, agitation, hallucinations, tachycardia, and amnesia. [5]Fatalities associated with these compounds have been reported, often in cases involving multiple substances. [4]Lefetamine's toxicity is associated with its stimulant and opioid-like effects, and it has a known history of abuse. [6][1]

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Conclusion and Future Directions

The isomers of C18H21N—Lefetamine, Diphenidine, and Ephenidine—serve as a powerful illustration of structure-activity relationships. A simple rearrangement of the same atoms leads from a codeine-like opioid agonist to potent dissociative anesthetics. This isomeric diversity underscores the complexity of drug design and the challenges faced by regulatory bodies. For drug development professionals, the diarylethylamine scaffold of diphenidine and ephenidine continues to be an area of interest for developing novel therapeutics for neurological and psychiatric disorders, provided that the psychotomimetic and neurotoxic effects can be mitigated through careful molecular modification. A thorough understanding of the synthesis, pharmacology, and analytical signatures of these compounds is essential for advancing research and ensuring public safety.

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